

Application Notes and Protocols: Synthesis and Reactions of 2-Thiazolamine, 5-ethoxy-Derivatives

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Compound of Interest

Compound Name: 2-Thiazolamine, 5-ethoxy-

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Introduction

2-Aminothiazoles are a cornerstone in medicinal chemistry and drug development, serving as pivotal intermediates in the synthesis of a wide array of biologically active compounds. The molecule "**2-Thiazolamine, 5-ethoxy-**," also known as 2-amino-5-ethoxythiazole, is a functionalized derivative that holds potential for further chemical modifications. While a direct reaction of 2-amino-5-ethoxythiazole with thiourea is not a commonly documented transformation for synthesizing fused heterocyclic systems, this document provides protocols for two key processes relevant to researchers in this field:

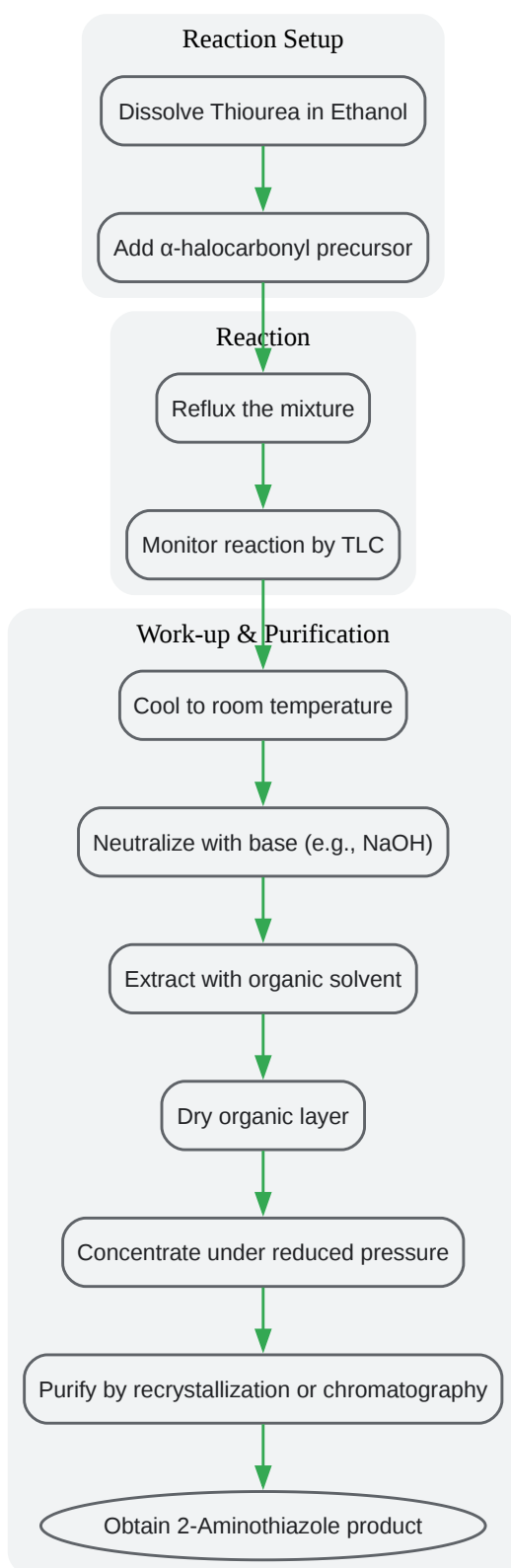
- Protocol for the Synthesis of 2-Amino-5-substituted-thiazole Derivatives: A general and robust method for constructing the 2-aminothiazole core, which can be adapted for the synthesis of 5-ethoxy derivatives. This is based on the well-established Hantzsch thiazole synthesis.
- Protocol for the Reaction of 2-Aminothiazoles to form Thiazolo[3,2-a]pyrimidines: A representative protocol for the application of 2-aminothiazoles as building blocks in the synthesis of fused heterocyclic systems, which are of significant interest in drug discovery.

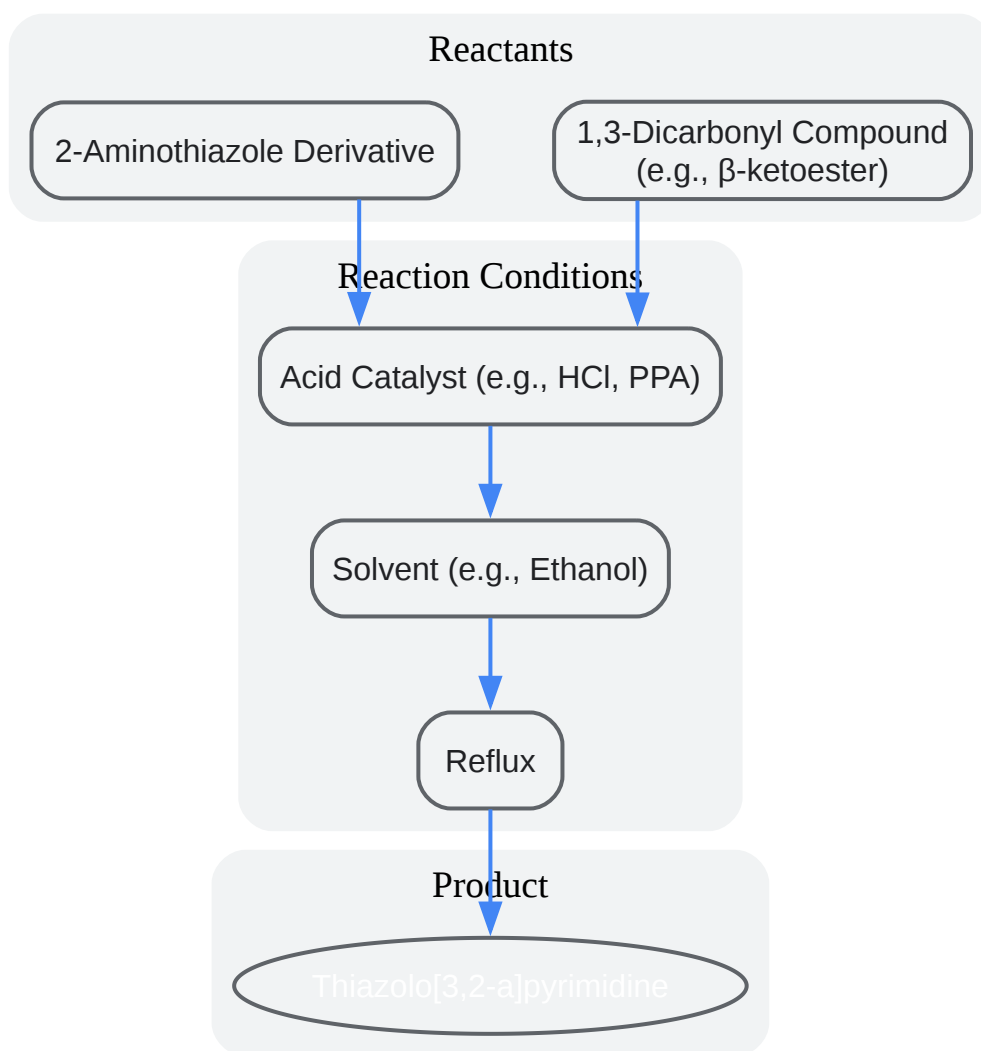
These protocols are designed to provide a comprehensive guide for the synthesis and further functionalization of this important class of molecules.

Protocol 1: Synthesis of 2-Amino-5-substituted-thiazole via Hantzsch-type Reaction

This protocol outlines the synthesis of a 2-aminothiazole derivative from an α -halocarbonyl compound and thiourea. To obtain the 5-ethoxy- substituent, a suitable α -halo- β -ethoxy carbonyl compound or its equivalent would be required as a starting material.

Experimental Workflow





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